

Application Notes and Protocols for AS-604850 Administration in Mice

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Compound of Interest

Compound Name: AS-604850

Cat. No.: B7899884

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These application notes provide a comprehensive guide to the administration of **AS-604850**, a selective PI3Ky inhibitor, in mouse models. The following sections detail quantitative data from various studies, step-by-step experimental protocols for common administration routes, and visualizations of the relevant signaling pathway and experimental workflow.

Data Presentation

The administration of **AS-604850** in mice has been documented through various routes and dosing schedules, depending on the experimental model. The following tables summarize the quantitative data from published studies.

Table 1: Subcutaneous Administration of AS-604850 in Mice

Dosage	Frequency	Vehicle	Mouse Model	Outcome	Reference
7.5 mg/kg/day	Daily for 7 or 14 consecutive days	Dimethyl sulfoxide (DMSO)	Experimental Autoimmune Encephalomyelitis (EAE)	Significantly reduced EAE scores and leukocyte infiltration in the CNS.	[1]
15 mg/kg/day	Daily	Not specified	EAE	Lethal	[1]
30 mg/kg/day	Daily	Not specified	EAE	Lethal	[1]

Table 2: Oral Administration of AS-604850 in Mice

Dosage	Frequency	Vehicle	Mouse Model	Outcome	Reference
10-100 mg/kg	Single dose	Not specified	Balb/C or C3H mice	Reduced RANTES-induced peritoneal neutrophil recruitment with an ED50 of 42.4 mg/kg.	[2]
10 mg/kg	Single dose	Not specified	Thioglycollate-induced peritonitis model	31% reduction in neutrophil recruitment.	[2]
15, 30, or 60 mg/kg	Single dose	Not specified	C57Bl/6 mice	Dose-response evaluation in the Forced Swim Test.	

Experimental Protocols

The following are detailed protocols for the subcutaneous and oral administration of **AS-604850** to mice. These protocols are based on published literature and general best practices for in vivo studies.

Protocol 1: Subcutaneous Injection of AS-604850

This protocol is adapted from studies using a mouse model of Experimental Autoimmune Encephalomyelitis (EAE).

Materials:

- **AS-604850** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile saline (0.9% NaCl) or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sterile insulin syringes with 27-30 gauge needles
- Animal scale
- 70% ethanol

Procedure:

- Preparation of Dosing Solution (e.g., for a 7.5 mg/kg dose):
 - Note: **AS-604850** is typically dissolved in DMSO. The final concentration of DMSO should be kept as low as possible and consistent across all treatment groups, including the vehicle control.
 - Calculate the required amount of **AS-604850** and vehicle based on the number and weight of the mice. For example, for a 25g mouse receiving a 7.5 mg/kg dose in a 100 μ L

injection volume:

- Dose per mouse = $7.5 \text{ mg/kg} \times 0.025 \text{ kg} = 0.1875 \text{ mg}$
- Concentration of dosing solution = $0.1875 \text{ mg} / 0.1 \text{ mL} = 1.875 \text{ mg/mL}$
- Weigh the required amount of **AS-604850** powder and place it in a sterile microcentrifuge tube.
- Add the required volume of sterile DMSO to dissolve the powder completely. Vortex if necessary.
- If further dilution is required to reduce DMSO concentration, sterile saline or PBS can be added. Ensure the final solution is clear and homogenous.
- Prepare a vehicle control solution with the same concentration of DMSO as the drug solution.
- Animal Preparation:
 - Weigh each mouse to determine the precise injection volume.
 - Disinfect the injection site (typically the scruff of the neck or the flank) with a 70% ethanol wipe.
- Administration:
 - Gently restrain the mouse.
 - Lift the loose skin at the injection site to form a tent.
 - Insert the needle at the base of the tented skin, parallel to the body.
 - Gently pull back the plunger to ensure the needle is not in a blood vessel (no blood should enter the syringe).
 - Slowly inject the calculated volume of the **AS-604850** solution or vehicle control.
 - Withdraw the needle and gently apply pressure to the injection site for a few seconds.

- Return the mouse to its cage and monitor for any adverse reactions.

Protocol 2: Oral Gavage of AS-604850

This protocol provides a general procedure for the oral administration of **AS-604850**.

Materials:

- **AS-604850** powder
- Vehicle solution (e.g., 50% DMSO, 40% PEG300, 10% ethanol)
- Sterile water or saline
- Sterile microcentrifuge tubes
- Vortex mixer and/or sonicator
- Animal feeding needles (gavage needles), appropriate size for mice (e.g., 20-22 gauge, 1.5 inches long, with a ball tip)
- Syringes (1 mL)
- Animal scale

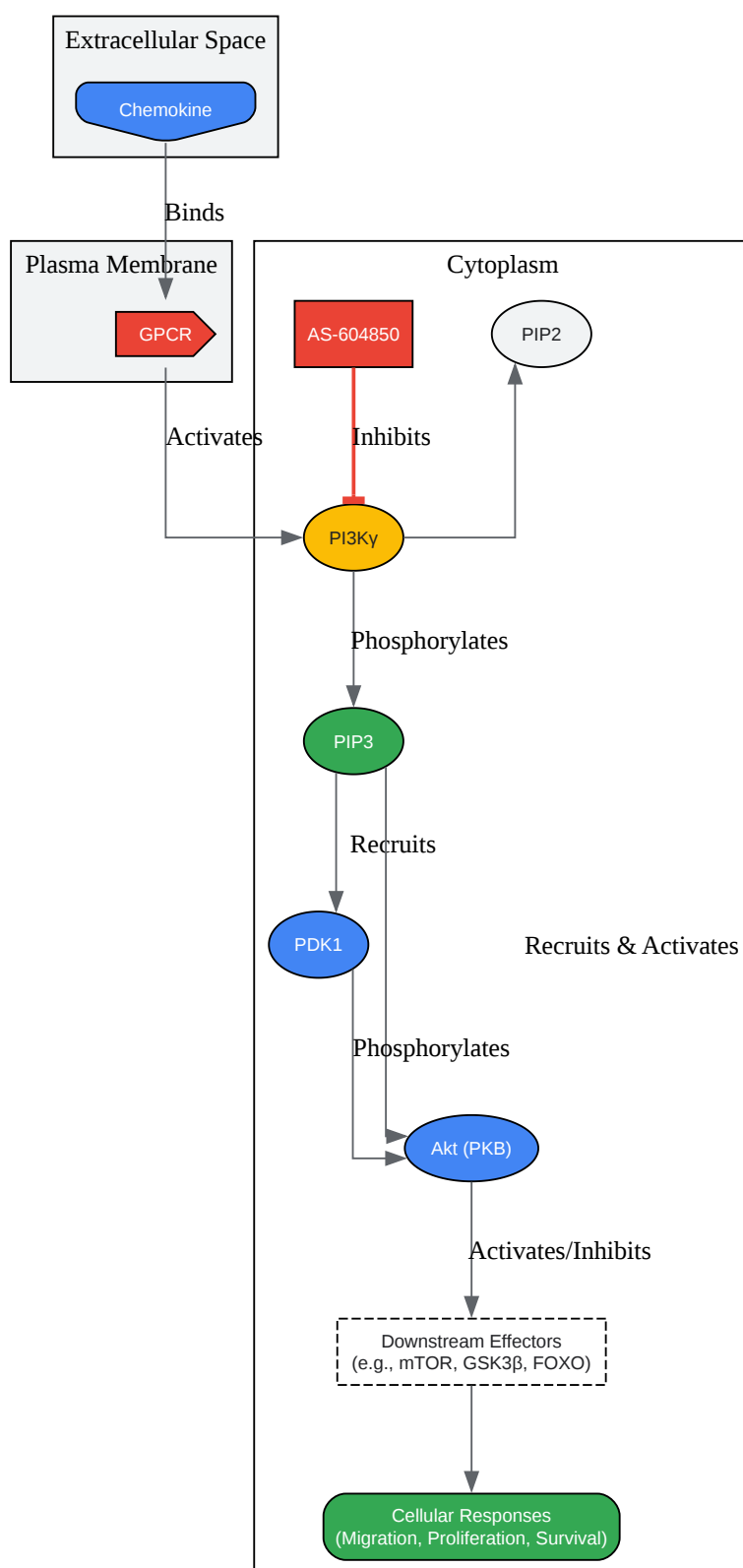
Procedure:

- Preparation of Dosing Solution:
 - A suggested vehicle for oral administration of some compounds is a mixture of 50% DMSO, 40% PEG300, and 10% ethanol.
 - Calculate the required amount of **AS-604850** and vehicle.
 - Weigh the **AS-604850** powder and place it in a sterile microcentrifuge tube.
 - Add the vehicle components in the specified ratio and mix thoroughly. Sonication may be required to achieve complete dissolution.

- Prepare a vehicle control solution with the same composition.
- Animal Preparation:
 - Weigh each mouse to determine the gavage volume. The volume should not exceed 10 mL/kg.
 - Ensure the mouse is properly restrained to prevent injury.
- Administration:
 - Attach the gavage needle to the syringe filled with the calculated volume of the **AS-604850** solution or vehicle control.
 - Gently hold the mouse and tilt its head back slightly to straighten the esophagus.
 - Insert the gavage needle into the mouth, passing it over the tongue towards the back of the throat.
 - Allow the mouse to swallow the needle as you gently advance it into the esophagus. Do not force the needle.
 - Once the needle is in the correct position (a slight resistance may be felt as it passes the base of the esophagus), slowly administer the solution.
 - Gently remove the needle in a single motion.
 - Return the mouse to its cage and monitor for any signs of distress, such as coughing or difficulty breathing, which could indicate improper administration.

Mandatory Visualization

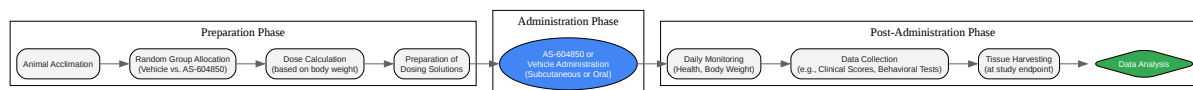
Signaling Pathway



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Caption: PI3K/Akt signaling pathway inhibited by **AS-604850**.

Experimental Workflow



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Caption: General experimental workflow for **AS-604850** administration in mice.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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